

Optical rotation reference values for L-imidazole lactic acid

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Compound of Interest

Compound Name: (1S)-1-Hydroxy-L-histidine
(hydrochloride)

Cat. No.: B12390889

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Optical Rotation Reference Guide: L-Imidazole Lactic Acid

Product Identity & Stereochemical Context

- Common Name: L-Imidazole Lactic Acid
- IUPAC Name: (S)-2-hydroxy-3-(1H-imidazol-4-yl)propanoic acid
- CAS Number: 876-19-7 (L-isomer) / 14403-45-3 (General/Racemic)
- Molecular Formula:
- Molecular Weight: 156.14 g/mol

Part 1: Reference Values & Comparative Data

The optical rotation of L-imidazole lactic acid is highly sensitive to pH and solvent conditions due to the protonation states of the imidazole ring (

) and the carboxylic acid (

).

Primary Reference Values

Compound	Configuration	Solvent / Condition	Specific Rotation	Source Reference
L-Imidazole Lactic Acid	(S)-Enantiomer	Water ()	-9.0° to -11.0°	J. Biol. Chem. [1]
L-Imidazole Lactic Acid	(S)-Enantiomer	1M HCl	-56.5°	Biochem. J. [2]
D-Imidazole Lactic Acid	(R)-Enantiomer	1M HCl	+56.5°	Derived (Enantiomeric)
L-Histidine (Analog)	(S)-Enantiomer	Water ()	-11.8°	Merck Index [3]
L-Histidine (Analog)	(S)-Enantiomer	6M HCl	+13.0°	Merck Index [3]

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Critical Insight: Unlike L-Histidine, which inverts its rotation sign from negative to positive upon acidification (Water

HCl), L-Imidazole Lactic Acid retains a negative sign but significantly increases in magnitude (from

to

) in acidic media. This "magnitude jump" is a specific identity marker for this metabolite.

Part 2: Experimental Protocol (Self-Validating System)

Since the L-isomer is often a custom metabolite standard while the D-isomer (CAS 1246814-96-9) is more commonly available commercially as a reference standard, this protocol uses the D-isomer to validate the instrumental setup before characterizing the L-isomer.

Methodology: Comparative Polarimetry

Reagents:

- Blank: 1.0 M Hydrochloric Acid (Analytical Grade).
- Standard: D-Imidazole Lactic Acid Monohydrate (Commercial Standard).
- Sample: L-Imidazole Lactic Acid (Isolated/Synthesized).

Step-by-Step Workflow:

- System Zeroing:
 - Warm up polarimeter (Sodium D-line, 589 nm) for 30 mins.
 - Fill a 1 dm (100 mm) cell with 1.0 M HCl.
 - Measure blank rotation () and tare the instrument.
- Standard Validation (The "Mirror" Check):
 - Prepare a 1.0% w/v solution of the D-isomer in 1.0 M HCl.
 - Measure observed rotation ().
 - Acceptance Criteria: Result must be Positive (+). Calculate

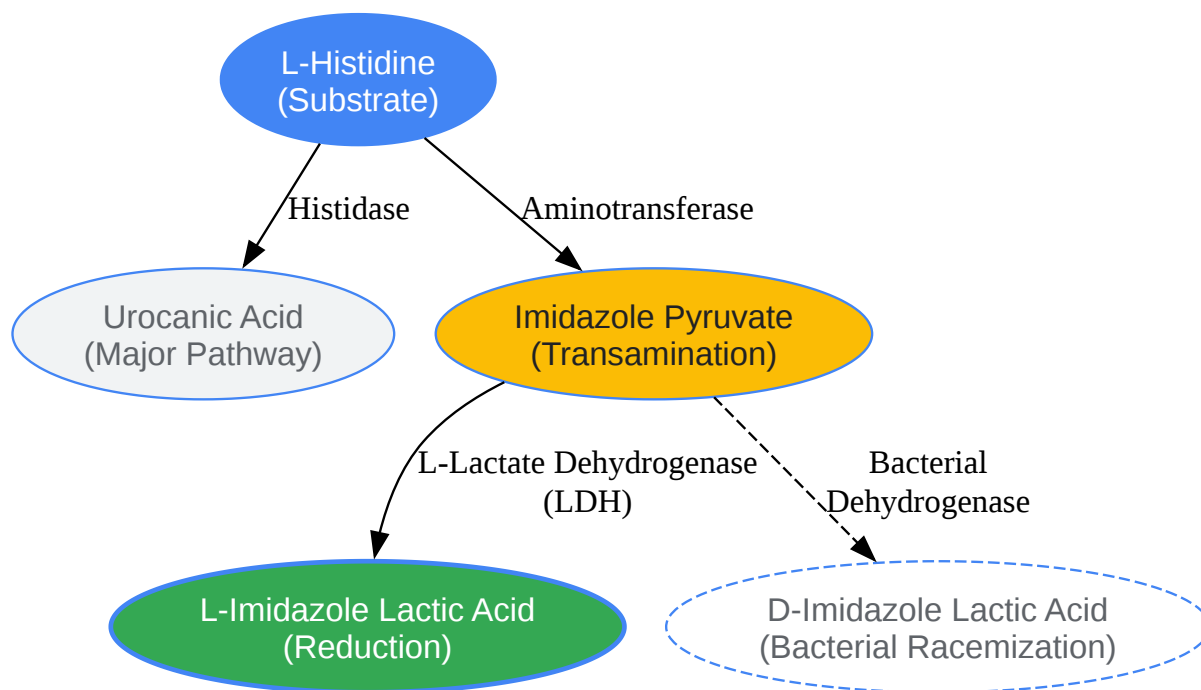
While polarimetry is the standard for bulk purity, it lacks the resolution for trace enantiomeric excess (ee) determination in complex biological matrices.

Feature	Polarimetry (Optical Rotation)	Chiral HPLC (Ligand Exchange)
Primary Use	Bulk Purity & Identity Confirmation	Trace Impurity & Metabolic Profiling
Limit of Detection	Low (mg required)	High (ng levels detected)
Specificity	Low (Any chiral impurity affects value)	High (Resolves enantiomers)
Throughput	Fast (< 5 mins)	Slow (20-40 mins/run)
Cost	Low	High (Columns + Solvents)

Recommendation: Use Polarimetry for verifying the identity of synthesized standards. Use Chiral HPLC (e.g., Chiralpak ZWIX or ligand-exchange columns) for quantifying L-ILA in biological samples (urine/plasma) where D-ILA might be present as a bacterial metabolite.

Part 4: Metabolic Context

Understanding the origin helps in troubleshooting impurities. L-ILA is a "dead-end" metabolite in mammals, often excreted, whereas D-ILA is typically of bacterial origin.



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Caption: Metabolic divergence of L-Histidine.[3] L-ILA is formed via the transamination route, distinct from the major urocanic acid pathway.

References

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- To cite this document: BenchChem. [Optical rotation reference values for L-imidazole lactic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12390889/docs#optical-rotation-reference-values-for-l-imidazole-lactic-acid\]](https://www.benchchem.com/product/b12390889/docs#optical-rotation-reference-values-for-l-imidazole-lactic-acid)

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